

2-Bromo-4'-methylpropiophenone chemical properties and structure

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Compound of Interest

Compound Name: 2-Bromo-4'-methylpropiophenone

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An In-depth Technical Guide to **2-Bromo-4'-methylpropiophenone**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Bromo-4'-methylpropiophenone is a halogenated ketone that serves as a versatile intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical properties, structural features, and key applications, particularly within the pharmaceutical and chemical industries.[1][2] Detailed experimental protocols for its synthesis and subsequent use are presented, alongside visual representations of chemical workflows to facilitate understanding.

Chemical Properties

2-Bromo-4'-methylpropiophenone is a white to off-white crystalline solid at room temperature.[1][3] It is characterized by its reactivity, which is largely attributed to the presence of the bromine atom at the alpha position to the ketone, making it a valuable precursor in various chemical reactions.[3]

Physical and Chemical Data

The key physicochemical properties of **2-Bromo-4'-methylpropiophenone** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	2-bromo-1-(4-methylphenyl)-1-propanone	[4][5]
Synonyms	2-Bromo-1-(p-tolyl)propan-1-one, 4-Methylphenyl 1-bromoethyl ketone	[6][7]
CAS Number	1451-82-7	[8][9]
Molecular Formula	C ₁₀ H ₁₁ BrO	[8][9]
Molecular Weight	227.10 g/mol	[1][5]
Melting Point	54.82 °C to 77 °C	[4]
Boiling Point	273 °C to 274.57 °C	[4]
Flash Point	59 °C	[4][10]
Density	1.357 g/cm ³	[10]
Water Solubility	89.6 mg/L at 25 °C (sparingly soluble)	[1]
Solubility in Organic Solvents	Good solubility in ethanol, acetone, chloroform, and methanol	[1][10]
Physical Form	White to yellow solid/crystalline powder	[1][4]
Purity	Typically ≥97%	[4]

Molecular Structure

The structure of **2-Bromo-4'-methylpropiophenone** consists of a propiophenone core with a bromine atom substituted at the second carbon of the propane chain and a methyl group attached to the para position (position 4) of the phenyl ring.[1]

Structural Information	Data	Source(s)
SMILES	<chem>CC1=CC=C(C=C1)C(=O)C(C)Br</chem>	[8]
InChI	1S/C10H11BrO/c1-7-3-5-9(6-4-7)10(12)8(2)11/h3-6,8H,1-2H3	[4]
InChI Key	OZLUPIIIIHOOPNQ-UHFFFAOYSA-N	[4]

Experimental Protocols

Synthesis of 2-Bromo-4'-methylpropiophenone

The synthesis of **2-Bromo-4'-methylpropiophenone** can be achieved through the bromination of 4'-methylpropiophenone. A general laboratory-scale procedure is outlined below, based on established chemical principles.[11]

Materials:

- 4'-methylpropiophenone
- Bromine (Br₂)
- Glacial Acetic Acid
- Hydrobromic Acid (48% HBr)
- Dichloromethane
- Magnesium Sulfate
- Ice

Procedure:

- Dissolve 4'-methylpropiophenone in glacial acetic acid.

- Add a catalytic amount of 48% hydrobromic acid to the solution.
- Slowly add an equimolar amount of bromine to the reaction mixture over a period of one hour, maintaining the temperature at 25 °C.
- Continue stirring the mixture for an additional 1.5 hours after the bromine addition is complete.
- Pour the reaction mixture into ice-cold water.
- Extract the aqueous mixture with dichloromethane.
- Wash the organic layer with water and then dry it over anhydrous magnesium sulfate.
- Concentrate the organic layer under reduced pressure to yield the crude **2-Bromo-4'-methylpropiophenone**, which can be further purified by recrystallization.

Synthesis of 4-Methylmethcathinone (4-MMC) using 2-Bromo-4'-methylpropiophenone

2-Bromo-4'-methylpropiophenone is a known precursor in the synthesis of 4-methylmethcathinone (mephedrone). The following protocol describes the methamination step.

Materials:

- **2-Bromo-4'-methylpropiophenone**
- Methylamine hydrochloride
- Sodium hydroxide (NaOH)
- Toluene
- Hydrochloric acid (HCl)
- Isopropanol
- Ice

Procedure:

- Prepare a solution of methylamine by mixing equimolar amounts of methylamine hydrochloride and sodium hydroxide in water.
- In a separate flask, dissolve **2-Bromo-4'-methylpropiophenone** in toluene.
- Add the methylamine solution dropwise to the stirred solution of **2-Bromo-4'-methylpropiophenone** over one hour.
- Allow the mixture to stir at 25 °C for 32 hours.
- Pour the reaction mixture into ice-cold water.
- Separate the toluene layer and acidify it with a dilute HCl solution.
- Wash the acidic extracts with toluene.
- Evaporate the aqueous layer to dryness to obtain crude 4-MMC HCl.
- Recrystallize the crude product from isopropanol to yield purified 4-MMC HCl as a fine, white powder.

Reactivity and Applications

2-Bromo-4'-methylpropiophenone is a reactive compound primarily used as an intermediate in organic synthesis.^[3] Its applications span the pharmaceutical, agrochemical, and fine chemical industries.^{[1][12]}

- **Pharmaceutical Synthesis:** It serves as a key building block in the production of various pharmaceuticals, including analgesics, sedatives, and anticonvulsant drugs.^{[1][13]}
- **Agrochemicals:** It is utilized in the synthesis of pesticides and herbicides.^[12]
- **Chemical Research:** The compound is used in the development of new synthetic methodologies and in the exploration of novel chemical reactions.^[12]

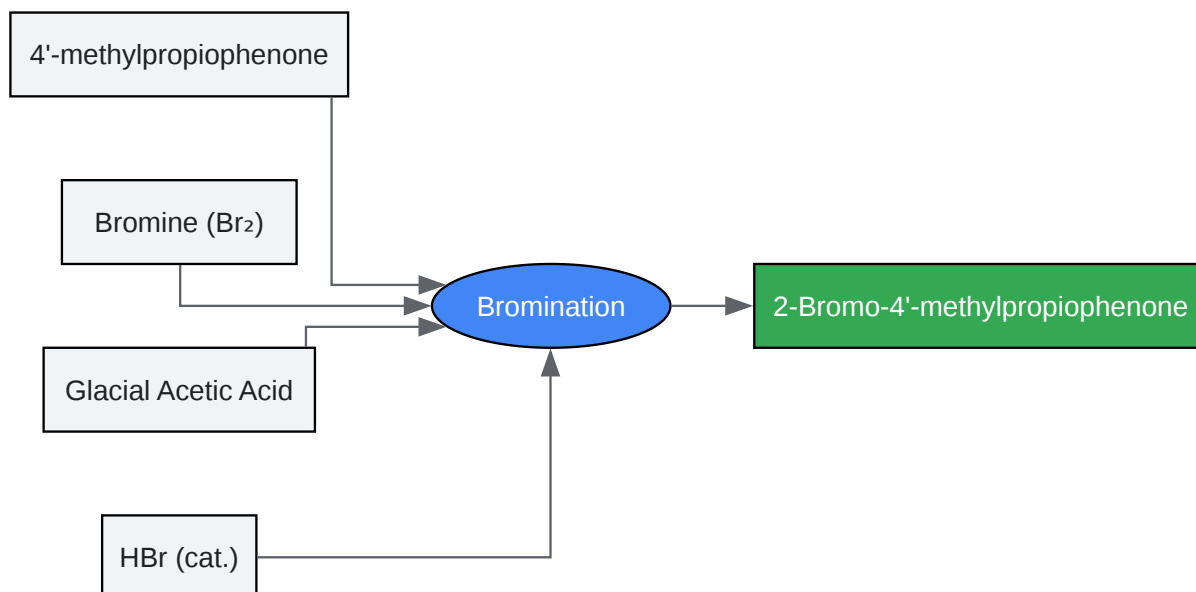
- **Precursor for Controlled Substances:** It is a well-documented precursor for the synthesis of controlled substances like mephedrone (4-MMC).

The reactivity of **2-Bromo-4'-methylpropiophenone** is centered around the carbon-bromine bond, which is susceptible to nucleophilic substitution reactions.[3] It can also participate in other reactions such as:

- **Darzen Condensation:** Reaction with a carbonyl compound in the presence of a base to form an α,β -epoxy ketone.
- **Ketone Reduction:** The ketone group can be reduced to a secondary alcohol using various reducing agents.
- **Oxime Formation:** It reacts with hydroxylamine to form an oxime.

Visualizations

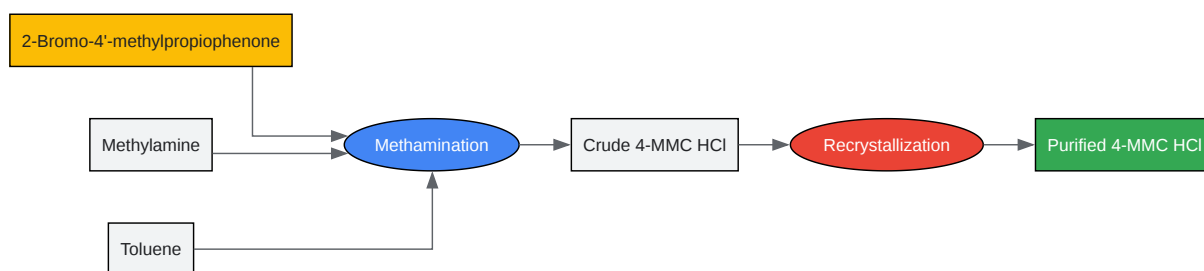
Synthesis Workflow of 2-Bromo-4'-methylpropiophenone



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Caption: Synthesis of **2-Bromo-4'-methylpropiophenone**.

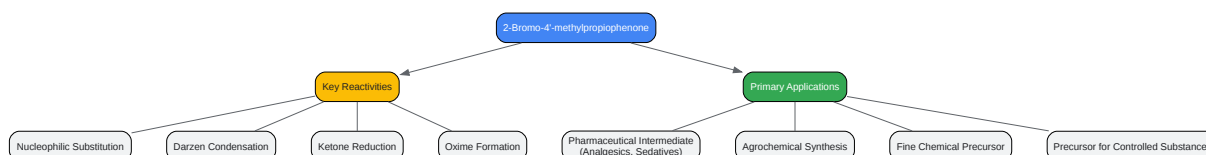
Application in 4-MMC Synthesis



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Caption: Synthesis of 4-MMC from **2-Bromo-4'-methylpropiophenone**.

Logical Relationships of Applications and Reactivity



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